

Therapeutic Applications of Praeruptorin C: Application Notes and Protocols

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Compound of Interest

Compound Name: Praeruptorin C

Cat. No.: B3029611

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Introduction

Praeruptorin C (PC) is a pyranocoumarin compound isolated from the dried roots of *Peucedanum praeruptorum* Dunn. Traditionally used in Chinese medicine, recent scientific investigations have unveiled its potential therapeutic applications across a spectrum of diseases. This document provides a comprehensive overview of the therapeutic applications of **Praeruptorin C**, supported by quantitative data, detailed experimental protocols, and visualizations of the underlying signaling pathways.

Anti-Cancer Applications

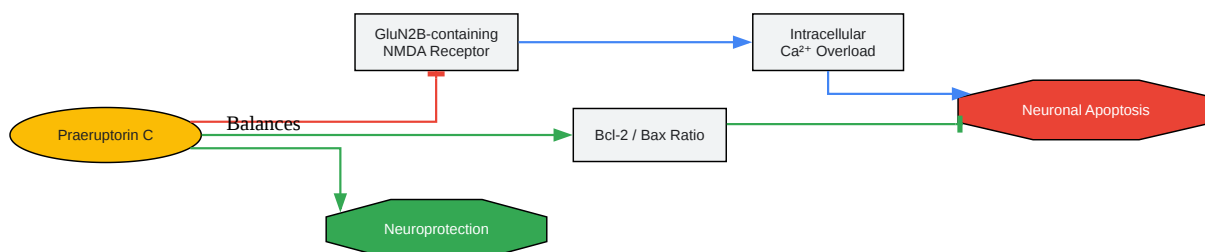
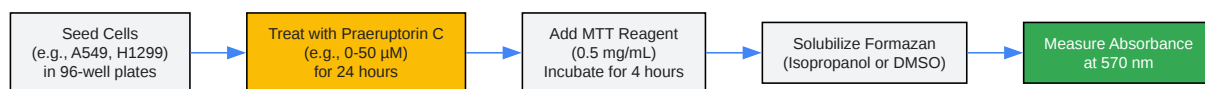
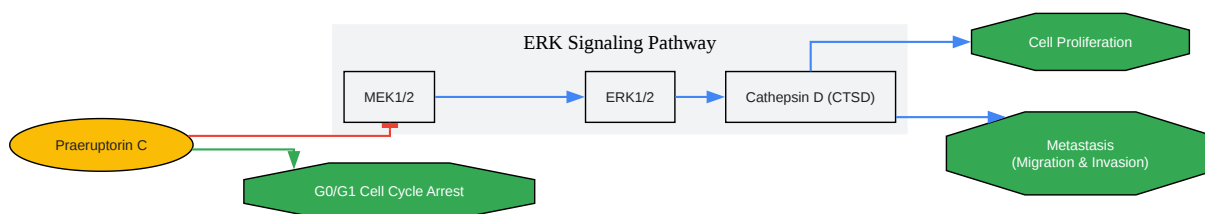
Praeruptorin C has demonstrated significant anti-proliferative and anti-metastatic effects, particularly in non-small cell lung cancer (NSCLC).

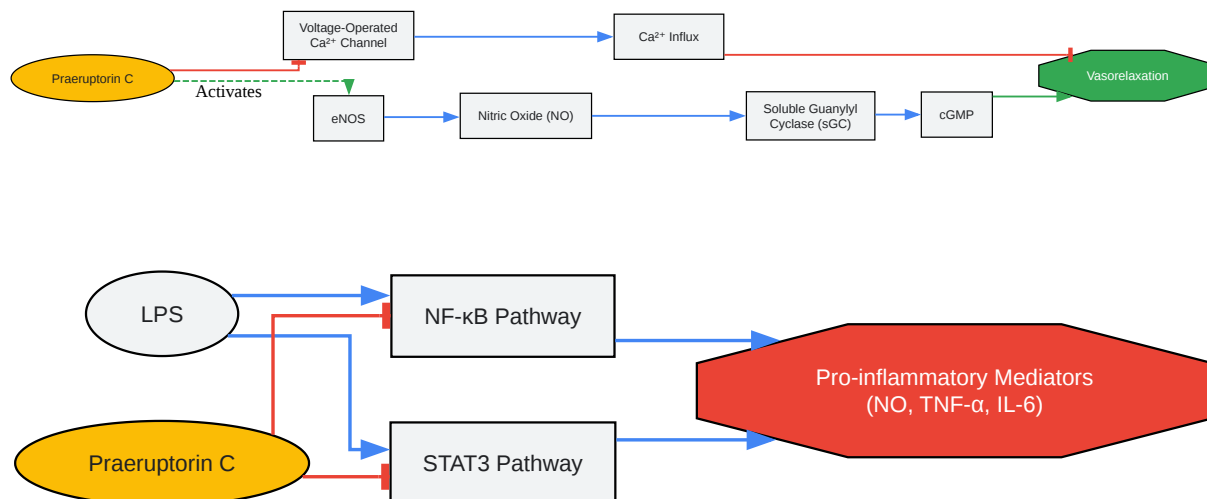
Quantitative Data: Anti-Cancer Effects

Cell Line	Assay	Parameter	Value	Reference
A549 (NSCLC)	MTT Assay	IC50	$33.5 \pm 7.5 \mu\text{M}$	[1]
H1299 (NSCLC)	MTT Assay	IC50	$30.7 \pm 8.4 \mu\text{M}$	[1]

Signaling Pathway: Inhibition of NSCLC Progression

Praeruptorin C inhibits the proliferation and metastasis of non-small cell lung cancer cells by inactivating the ERK/CTSD signaling pathway.[1][2] This leads to cell cycle arrest in the G0/G1 phase, downregulation of Cyclin D1, and upregulation of p21.[1][2]





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References

- 1. Antiproliferative and Antimetastatic Effects of Praeruptorin C on Human Non–Small Cell Lung Cancer through Inactivating ERK/CTSD Signalling Pathways - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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